

The Natural Occurrence of Phosphoramidates: A Technical Guide

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Compound of Interest

Compound Name: *Phosphoramidic acid*

CAS No.: 2817-45-0

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Introduction

Phosphoramidates, characterized by a distinctive phosphorus-nitrogen (P-N) bond, are a class of organophosphorus compounds that, while less common than their phosphate counterparts, play critical roles in a variety of biological processes.^[1] Their natural occurrence spans from energy storage and signaling to enzymatic inhibition and chemical defense. This technical guide provides an in-depth exploration of naturally occurring phosphoramidates, detailing their discovery, biological significance, and the experimental methodologies used for their study.

Naturally Occurring Phosphoramidates: A Quantitative Overview

Several phosphoramidate-containing molecules have been identified in nature. The table below summarizes key quantitative data for some of the most well-characterized examples.

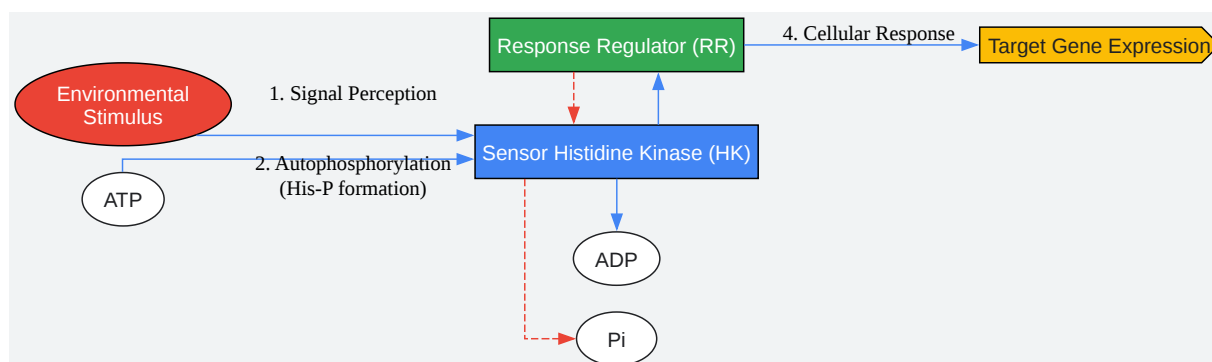
Phosphoramidate Compound	Natural Source	Typical Concentration/Abundance	Primary Biological Role
Phosphocreatine	Vertebrate muscle and brain tissue	Muscle: ~30 mM	High-energy phosphate reserve for rapid ATP regeneration[2][3]
Phosphoarginine	Invertebrate muscle tissue	Varies by species (e.g., moderate to large amounts in sea cucumbers)[4][5]	High-energy phosphate reserve in invertebrates[6]
O-Methyl Phosphoramidate (MeOPN)	Campylobacter jejuni (capsular polysaccharide)	Present in ~68-70% of C. jejuni isolates[7][8]	Role in serum resistance and host-pathogen interactions[8]
Microcin C7	Escherichia coli	Effective at nanomolar concentrations; experimental use at 6 mg/kg in broiler feed[5]	Antibiotic (inhibits protein synthesis)[5]
Phosphoramidon	Streptomyces tanashiensis	Not typically quantified in situ; produced via fermentation	Potent inhibitor of metalloproteases (e.g., thermolysin, neprilysin)[4]
Phosmidosine	Streptomyces durhameusis	Not typically quantified in situ; produced via fermentation	Nucleotide antibiotic with antifungal properties
Agrocin 84	Agrobacterium radiobacter	Not typically quantified in situ; produced via fermentation	Nucleotide antibiotic targeting pathogenic Agrobacterium species

Key Biological Signaling Pathways Involving Phosphoramidates

Phosphoramidates are crucial intermediates in fundamental signaling pathways, most notably in bacterial two-component systems.

Bacterial Two-Component Signaling

Two-component systems are a primary mechanism by which bacteria sense and respond to environmental stimuli. This process involves the transfer of a phosphoryl group from a sensor histidine kinase to a response regulator, forming a transient phosphoramidate on a histidine residue.

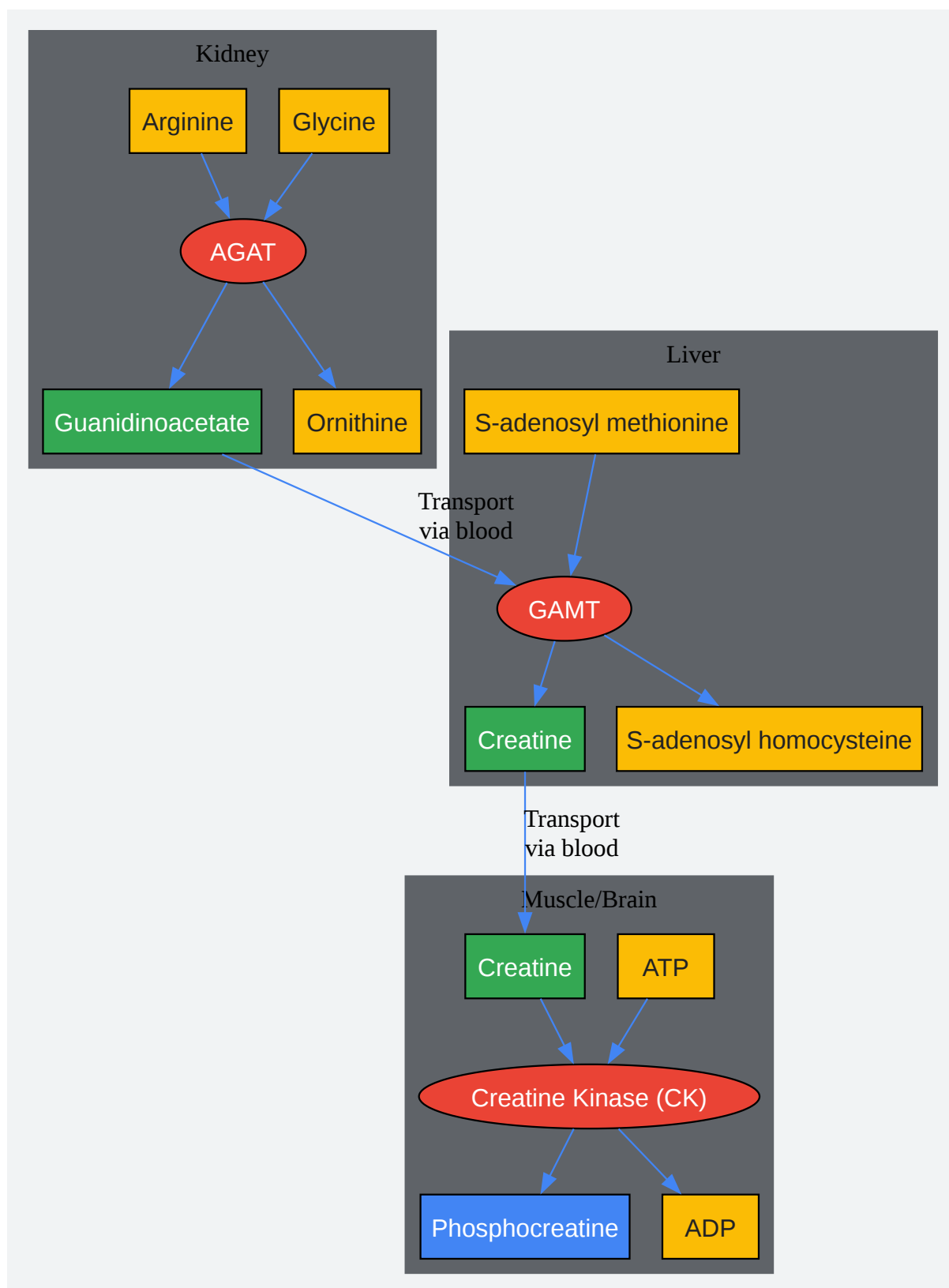


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Bacterial two-component signaling pathway.

Biosynthesis of Phosphocreatine

Phosphocreatine serves as a vital energy reservoir in vertebrates.[2] Its biosynthesis is a multi-step process involving enzymes in the kidneys and liver, culminating in the phosphorylation of creatine in muscle and brain cells.[1]



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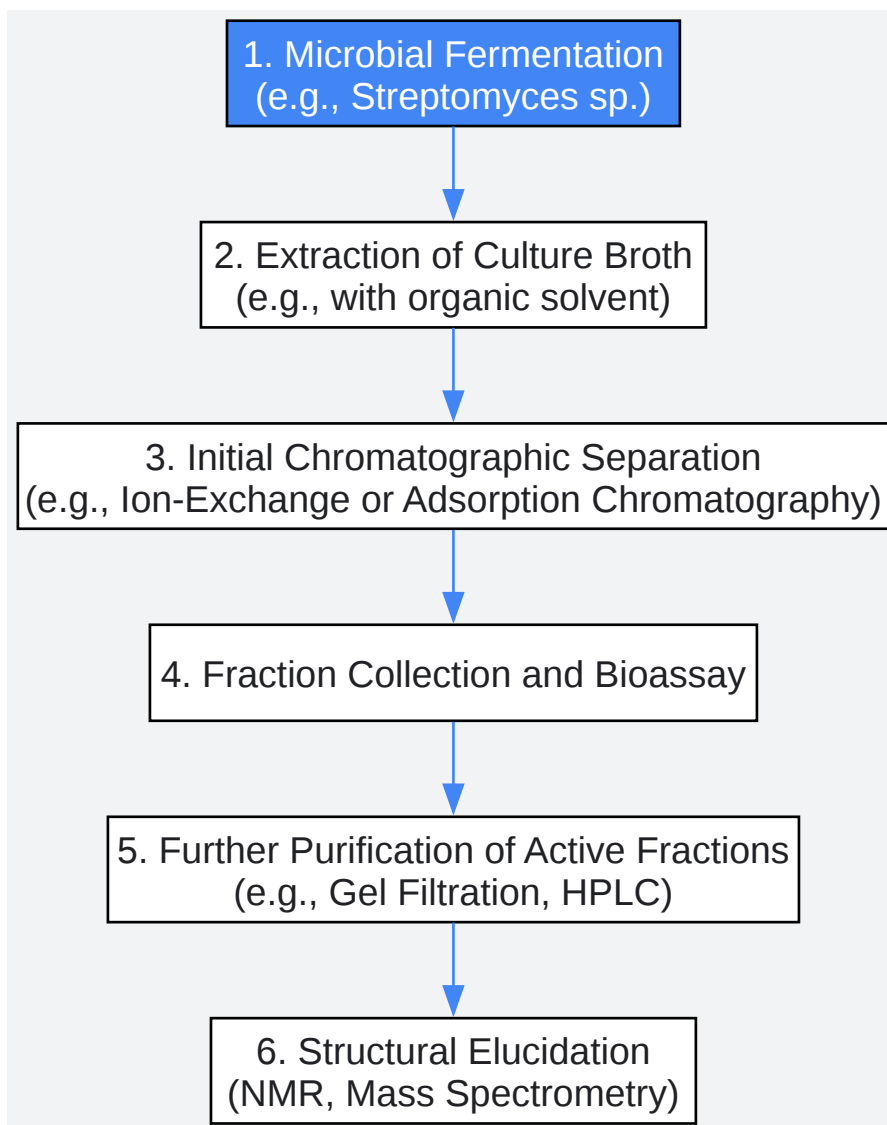
Biosynthesis of Phosphocreatine.

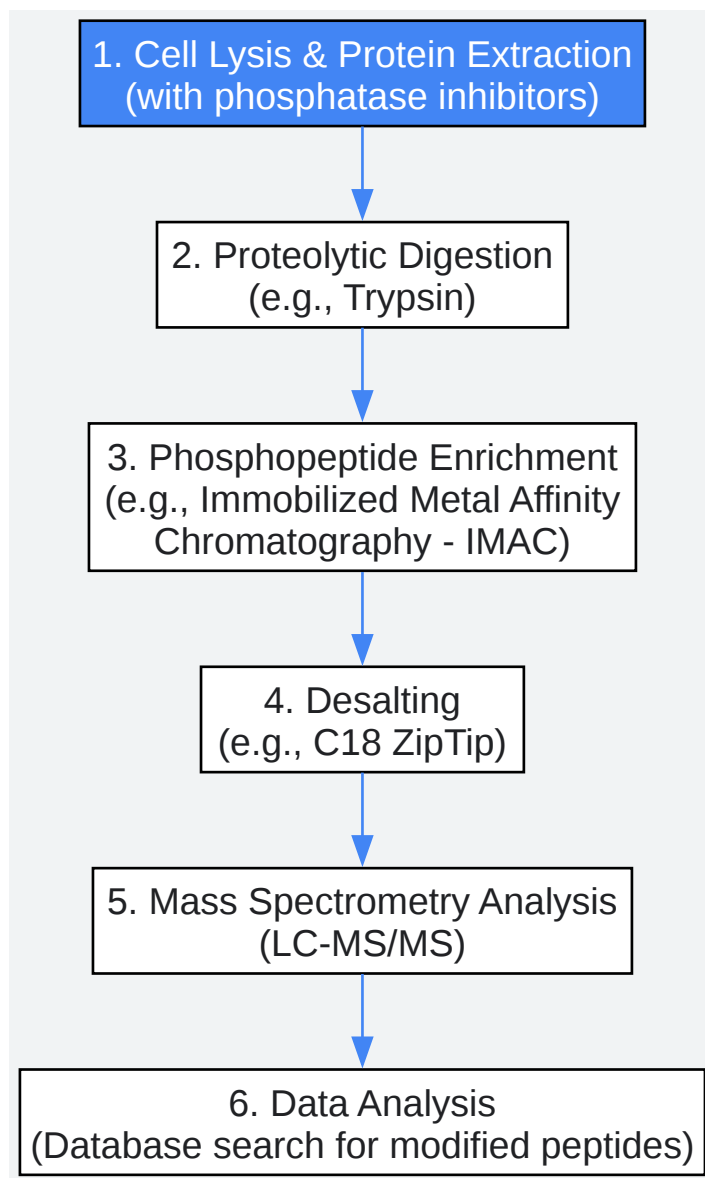
Experimental Protocols

The study of naturally occurring phosphoramidates requires specialized experimental techniques for their isolation, characterization, and analysis.

General Workflow for Natural Product Isolation

The isolation of phosphoramidate-containing natural products from microbial cultures typically follows a multi-step chromatographic process.





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